

4-Hydroxy-3-methoxybenzylamine HCl: Technical Guide for Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 4-Hydroxy-3-methoxybenzylamine, HCl
Cat. No.: B12362840

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Abstract

4-Hydroxy-3-methoxybenzylamine Hydrochloride (Vanillylamine HCl) serves as a foundational scaffold in the synthesis of vanilloid-class pharmaceuticals.^[1] Its primary utility lies in the production of Nonivamide (Pelargonic acid vanillylamide), a potent TRPV1 agonist used in analgesic therapeutics and circulatory stimulants. This guide provides a rigorous technical analysis of its physicochemical properties, industrial synthesis via reductive amination, downstream applications, and quality control protocols.

Chemical Identity & Physicochemical Profile^{[2][3][4][5][6][7][8][9][10][11]}

Vanillylamine HCl (CAS: 7149-10-2) is the hydrochloride salt of vanillylamine.^{[2][3]} It is characterized by a vanilloid moiety—a benzene ring substituted with a hydroxyl group at position 4 and a methoxy group at position 3—linked to an aminomethyl group.

Table 1: Core Chemical Specifications

Parameter	Specification
IUPAC Name	4-(Aminomethyl)-2-methoxyphenol hydrochloride
Common Name	Vanillylamine Hydrochloride
CAS Number	7149-10-2
Molecular Formula	C ₈ H ₁₁ NO ₂ [4][5][6] · HCl
Molecular Weight	189.64 g/mol
Appearance	White to off-white crystalline powder
Melting Point	219–221 °C (with decomposition)
Solubility	Highly soluble in water, ethanol; sparingly soluble in non-polar organic solvents.
pKa	~9.5 (amine group), ~10.0 (phenolic hydroxyl)
Hygroscopicity	Moderate; requires desiccant storage.

Synthetic Pathways: From Vanillin to Amine

The industrial synthesis of Vanillylamine HCl predominantly follows a reductive amination pathway starting from Vanillin (4-hydroxy-3-methoxybenzaldehyde).[7] The two-step oxime route is preferred for its high yield and purity profile compared to direct reductive amination.

Validated Protocol: The Oxime Route

This method minimizes the formation of secondary amine by-products common in direct amination.

Step 1: Oximation

Reaction: Vanillin + Hydroxylamine HCl → Vanillin Oxime + H₂O + HCl

- Reagents: Vanillin, Hydroxylamine Hydrochloride, Sodium Acetate (buffer).
- Solvent: Ethanol/Water or Glacial Acetic Acid.

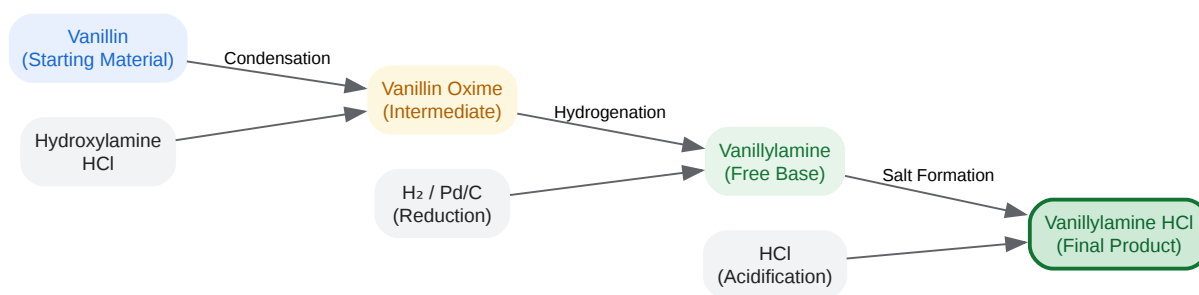
- Conditions: 30–35°C for 2–4 hours.
- Mechanism: Nucleophilic attack of the hydroxylamine nitrogen on the aldehyde carbonyl, followed by dehydration.

Step 2: Catalytic Hydrogenation

Reaction: Vanillin Oxime + 2H₂ → Vanillylamine

- Catalyst: 10% Pd/C or Raney Nickel.
- Conditions: 4 bar H₂ pressure, 40–50°C.
- Acidification: The resulting free base is treated with concentrated HCl to precipitate the stable hydrochloride salt.

Visualization: Synthesis Workflow



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Figure 1: Step-wise synthesis of Vanillylamine HCl via the oxime intermediate, ensuring high selectivity.

Pharmaceutical Utility: Synthesis of Nonivamide

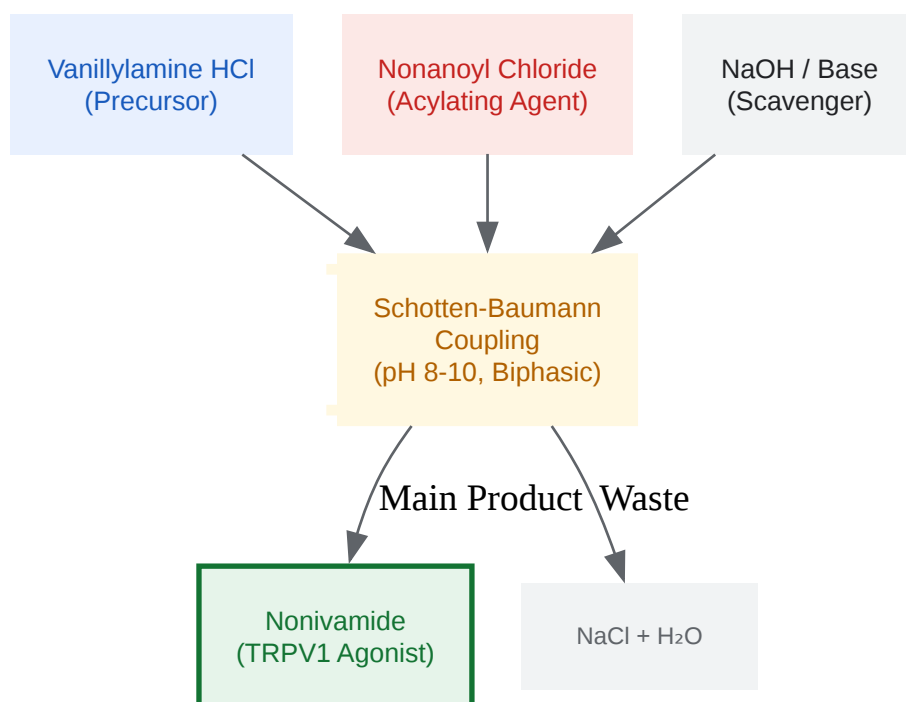
The primary pharmaceutical application of Vanillylamine HCl is its role as the amine precursor in the synthesis of Nonivamide (synthetic Capsaicin). Nonivamide acts as a TRPV1 receptor agonist, depleting Substance P in sensory neurons to provide analgesic effects.

Reaction Mechanism: Schotten-Baumann Acylation

To synthesize Nonivamide, Vanillylamine HCl is coupled with Nonanoyl Chloride (Pelargonyl Chloride).

- Reaction: $\text{Vanillylamine HCl} + \text{Nonanoyl Chloride} + 2 \text{ NaOH} \rightarrow \text{Nonivamide} + \text{NaCl} + 2 \text{ H}_2\text{O}$
- Criticality of pH: The reaction requires a basic environment (pH 8–10) to neutralize the HCl released and keep the amine nucleophilic, while avoiding hydrolysis of the acid chloride or the phenolic ester formation.
- Phase Transfer: Often performed in a biphasic system (Water/Dichloromethane) to separate the inorganic salts from the organic product.

Visualization: Downstream Application



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Figure 2: Coupling workflow for Nonivamide synthesis. The base neutralizes HCl, driving the reaction forward.

Quality Control & Analytical Methods

Ensuring the purity of Vanillylamine HCl is critical, as impurities (e.g., residual Vanillin) can form side products in downstream synthesis.

HPLC Method Parameters

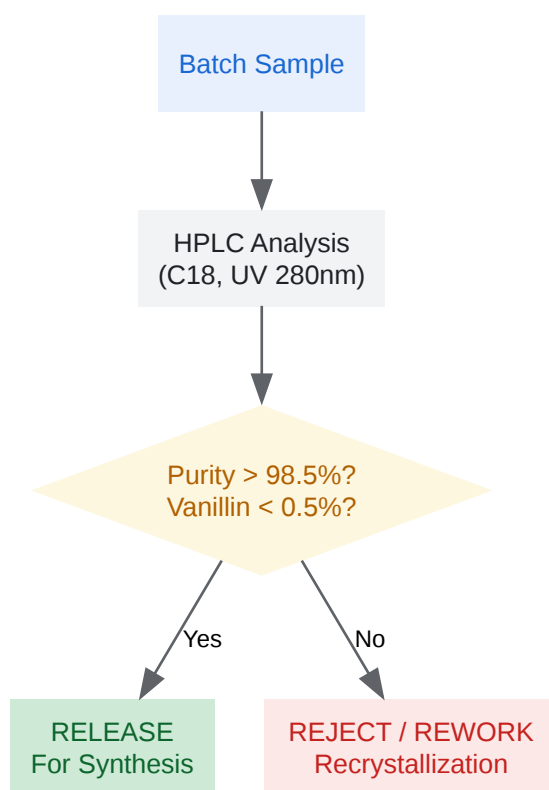
High-Performance Liquid Chromatography (HPLC) is the gold standard for assay and impurity profiling.

Parameter	Condition
Column	C18 Reverse Phase (e.g., 250mm x 4.6mm, 5µm)
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Gradient	5% B to 60% B over 20 min
Flow Rate	1.0 mL/min
Detection	UV @ 280 nm (Absorption max for vanilloid ring)
Retention Time	~4.5 min (Vanillylamine); ~9.0 min (Vanillin)

Impurity Profile

- Vanillin: Starting material carryover. Limit: < 0.5%.
- Vanillin Oxime: Intermediate carryover. Limit: < 0.5%.
- Bis-vanillylamine: Dimer impurity formed during reduction. Limit: < 0.2%.

Visualization: QC Decision Logic



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Figure 3: Quality control decision tree for evaluating Vanillylamine HCl batches.

Handling & Stability

- **Storage:** Vanillylamine HCl is hygroscopic. It must be stored in tightly sealed containers, preferably with desiccant packs, at controlled room temperature (15–25°C).
- **Stability:** Stable under recommended storage conditions for 2 years. Aqueous solutions should be prepared fresh as the amine can oxidize over time, turning the solution yellow/brown.
- **Safety:** The compound is an irritant to eyes, skin, and the respiratory tract.^[7] Standard PPE (gloves, goggles, dust mask) is mandatory during handling.

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